

# Commercial Sources & Technical Guide: L-Dierucoyl Lecithin-D9

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## Compound of Interest

Compound Name: *L-Dierucoyl Lecithin-D9*

Cat. No.: *B1159976*

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## Executive Summary

**L-Dierucoyl Lecithin-D9** (1,2-Dierucoyl-sn-glycero-3-phosphocholine-d9, or DEPC-d9) is a specialized deuterated phospholipid used primarily in membrane biophysics, solid-state NMR, and neutron scattering. Characterized by its long monounsaturated fatty acid chains (C22:1, erucic acid) and a deuterated choline headgroup, it serves as a critical tool for studying thick lipid bilayers and hydrophobic mismatch phenomena.

Unlike standard lipids (e.g., DOPC, POPC), DEPC-d9 is rarely a stock catalog item. This guide outlines the specific procurement pathways, technical validation protocols, and handling procedures required to integrate this isotope into high-integrity research workflows.

## Part 1: Commercial Sourcing Strategy

Due to the niche application of long-chain deuterated lipids, DEPC-d9 is typically categorized as a Custom Synthesis or Pharma Standard product. Researchers should not expect "add-to-cart" availability from general distributors.

## Primary Procurement Pathways

| Pathway                | Recommended Suppliers                                             | Lead Time  | Purity Grade         | Use Case                                 |
|------------------------|-------------------------------------------------------------------|------------|----------------------|------------------------------------------|
| A. Custom Synthesis    | Avanti Polar Lipids (Croda), Cayman Chemical, Echelon Biosciences | 6–12 Weeks | >99% (Research)      | Biophysics, NMR, Neutron Scattering      |
| B. Pharma Standards    | Splendid Lab, Pharmaffiliates, BroadPharm                         | 2–4 Weeks  | Variable (Check CoA) | QC Impurity Testing, Mass Spec Standards |
| C. Specialty Resellers | Larodan, Matreya                                                  | Variable   | >98%                 | Lipidomics, Analytical Standards         |

## The "Custom Synthesis" Route (Recommended)

For biophysical studies (NMR, Neutron Scattering) requiring >100 mg, custom synthesis from a major lipid manufacturer is the only route to guarantee isotopic enrichment (>99% D) and chain integrity.

- Action: Contact the Custom Synthesis Division of Avanti Polar Lipids or Cayman Chemical.
- Specification to Request:
  - Product: 1,2-Dierucoyl-sn-glycero-3-phosphocholine-d9[1][2][3]
  - Modification: N,N,N-trimethyl-d9 (Headgroup Deuteration)
  - Parent CAS: 51779-95-4 (Non-deuterated DEPC)
  - Required Purity: >99%
  - Isotopic Enrichment: >98% Deuterium[4][5]

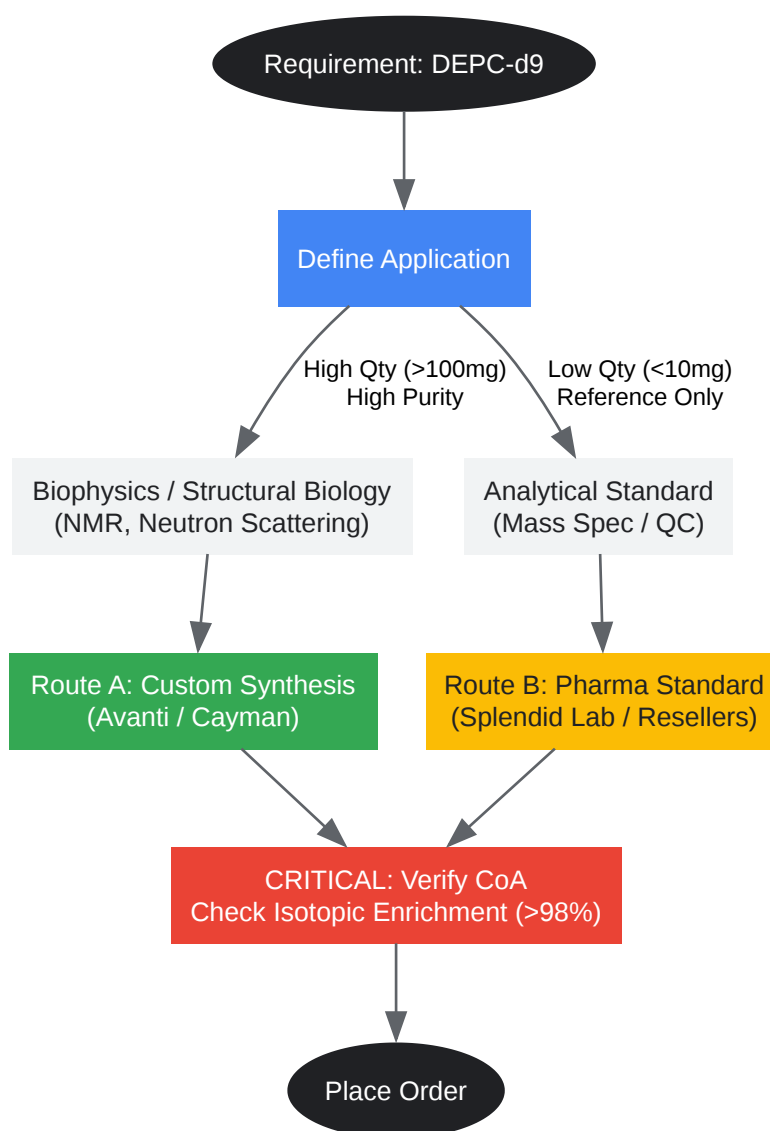
## The "Pharma Standard" Route

Suppliers like Splendid Lab list DEPC-d9 (Cat# CSL-65019) as an impurity standard.

- Warning: Listings in this category may contain data discrepancies (e.g., incorrect molecular weights in online databases).
- Protocol: Always demand a Certificate of Analysis (CoA) and H-NMR/Mass Spec data before purchase to verify the C22:1 chain length and D9 headgroup.

## Sourcing Decision Logic

The following diagram illustrates the logical flow for procuring DEPC-d9 based on experimental needs.



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Figure 1: Decision matrix for sourcing DEPC-d9 based on research requirements.

## Part 2: Technical Specifications & Validation

### Chemical Identity[5][6][7]

- Systematic Name: 1,2-Dierucoyl-sn-glycero-3-phosphocholine-d9[1][2][3][6]
- Synonyms: DEPC-d9, 22:1 (cis-13) PC-d9
- Molecular Formula:

- Molecular Weight: ~907.4 g/mol (approx. 9 units higher than non-deuterated DEPC: 898.3 g/mol )
- Phase Transition ( ): ~ -15°C to -20°C (Fluid at room temperature)

## Why DEPC-d9? (Mechanistic Insight)

- Hydrophobic Mismatch: DEPC has extremely long acyl chains (22 carbons), creating a bilayer thickness of ~5.0–5.5 nm (compared to ~3.8 nm for DOPC). It is used to stabilize transmembrane proteins with long hydrophobic domains that would otherwise aggregate in thinner bilayers.
- NMR Order Parameters: The D9-choline headgroup provides a distinct deuterium NMR signal (quadrupolar splitting). This allows researchers to measure the headgroup tilt angle and order parameter without interference from the solvent or acyl chains.
- Neutron Contrast Matching: In neutron scattering, the D9 headgroup masks the strong scattering of the hydrophilic region, allowing focus on the hydrophobic core or embedded proteins.

## Validation Protocol (Self-Validating System)

Upon receipt of the custom lipid, perform the following validation to ensure scientific integrity:

- Mass Spectrometry (ESI-MS):
  - Expectation: A peak shift of +9 m/z relative to the non-deuterated parent.
  - Target:  
(Positive Mode).
- Proton NMR (H-NMR):
  - Expectation: Disappearance of the sharp singlet at ~3.2 ppm (characteristic of the

protons).

- Confirmation: Integration of the terminal methyl protons (chains) should remain consistent, while the choline signal vanishes.

## Part 3: Experimental Protocols

### Handling & Storage

DEPC contains cis-13 double bonds, making it susceptible to oxidation, though less so than polyunsaturated lipids.

- Storage: -20°C in glass vials with Teflon-lined caps.
- Atmosphere: Always overlay with dry Argon or Nitrogen gas before closing.
- Solvent: Store as a powder or in Chloroform (stabilized with ethanol). Avoid water until hydration.

### Preparation of DEPC-d9 Liposomes (Extrusion Method)

This protocol yields Large Unilamellar Vesicles (LUVs) suitable for biophysical characterization.

Materials:

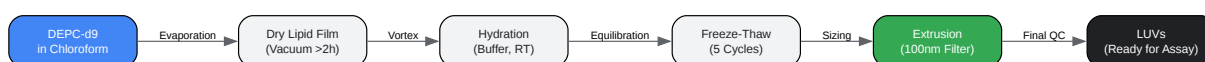
- DEPC-d9 (10 mg)[\[7\]](#)
- Chloroform (HPLC Grade)
- Buffer (e.g., 10mM HEPES, 150mM NaCl, pH 7.4)
- Rotary Evaporator & Vacuum Pump
- Extruder with 100nm Polycarbonate membrane

Workflow:

- Solubilization: Dissolve 10 mg DEPC-d9 in 1 mL Chloroform in a round-bottom flask.

- Film Formation: Evaporate solvent under a stream of Nitrogen, then vacuum desiccate for >2 hours to remove trace chloroform.
  - Why: Residual chloroform destabilizes the bilayer and interferes with NMR signals.
- Hydration: Add 1 mL buffer. Vortex vigorously for 30 minutes at Room Temperature (RT).
  - Note: Since  
of DEPC is < 0°C, heating is not required. Hydration at RT is sufficient.
- Freeze-Thaw: Subject the suspension to 5 cycles of freezing (liquid ) and thawing (warm water).
  - Causality: This equilibrates the solute across the lamellae, ensuring uniform multilamellar vesicles (MLVs).
- Extrusion: Pass the MLV suspension 11-21 times through a 100nm polycarbonate filter.
  - Result: Clear/opalescent suspension of LUVs (~100nm diameter).

## Liposome Preparation Diagram



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Figure 2: Workflow for generating Large Unilamellar Vesicles (LUVs) from DEPC-d9.

## References

- Avanti Polar Lipids. Deuterated Lipids & Custom Synthesis Services. Avanti Research. [\[3\]\[8\]\[9\]\[10\]\[11\]\[12\]\[13\]\[14\]](#) [\[Link\]](#)
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- Lewis, R. N., et al. (1987). The physical properties of dipalmitoylphosphatidylcholine with deuterated headgroups.[15] Biochemistry.[16] [\[Link\]](#)

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## Sources

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